

A Comprehensive Safety & Handling Guide for 3-Methanesulfonylbenzamide

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Compound of Interest

Compound Name: 3-Methanesulfonylbenzamide

CAS No.: 22821-73-4

Cat. No.: B2418699

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Introduction: As novel chemical entities progress through the drug discovery and development pipeline, a thorough understanding of their safety and handling profiles is paramount. **3-Methanesulfonylbenzamide**, a compound of interest for its potential applications as a synthetic intermediate, presents a case study in the importance of rigorous safety assessment. Although it is not a widely commercialized substance with an exhaustive toxicological profile, a robust safety protocol can be developed by analyzing its chemical structure and data from analogous compounds. This guide provides researchers, scientists, and drug development professionals with a detailed, field-proven framework for the safe handling, storage, and emergency management of **3-Methanesulfonylbenzamide**, ensuring both personal safety and experimental integrity.

Disclaimer: A complete, officially published Safety Data Sheet (SDS) for **3-Methanesulfonylbenzamide** (CAS No. 150214-38-9) is not readily available. The following guide has been synthesized from data on structurally related compounds, including methanesulfonamide and various benzamide derivatives, to construct a predictive safety profile. This approach is intended to provide a robust safety framework in the absence of complete data, and all handling should proceed with the assumption that this compound possesses the predicted hazards.

Section 1: Chemical and Physical Identity

Understanding the fundamental properties of a compound is the first step in a comprehensive safety assessment. Based on its structure and data from close analogs, **3-Methanesulfonylbenzamide**

is expected to be a stable, solid organic compound under standard laboratory conditions.

Property	Value	Source / Rationale
Chemical Name	3-Methanesulfonylbenzamide	IUPAC Nomenclature
CAS Number	150214-38-9	Chemical Abstracts Service
Molecular Formula	C ₈ H ₉ NO ₃ S	PubChem
Molecular Weight	200.23 g/mol	PubChem
Predicted Physical State	White to off-white crystalline solid/powder	Analogy to Methanesulfonamide[1]
Predicted Melting Point	~91°C	Based on Methanesulfonamide[1]
Solubility	Data not available; likely soluble in polar organic solvents.	General chemical principles

Section 2: Predicted Hazard Profile & GHS Classification

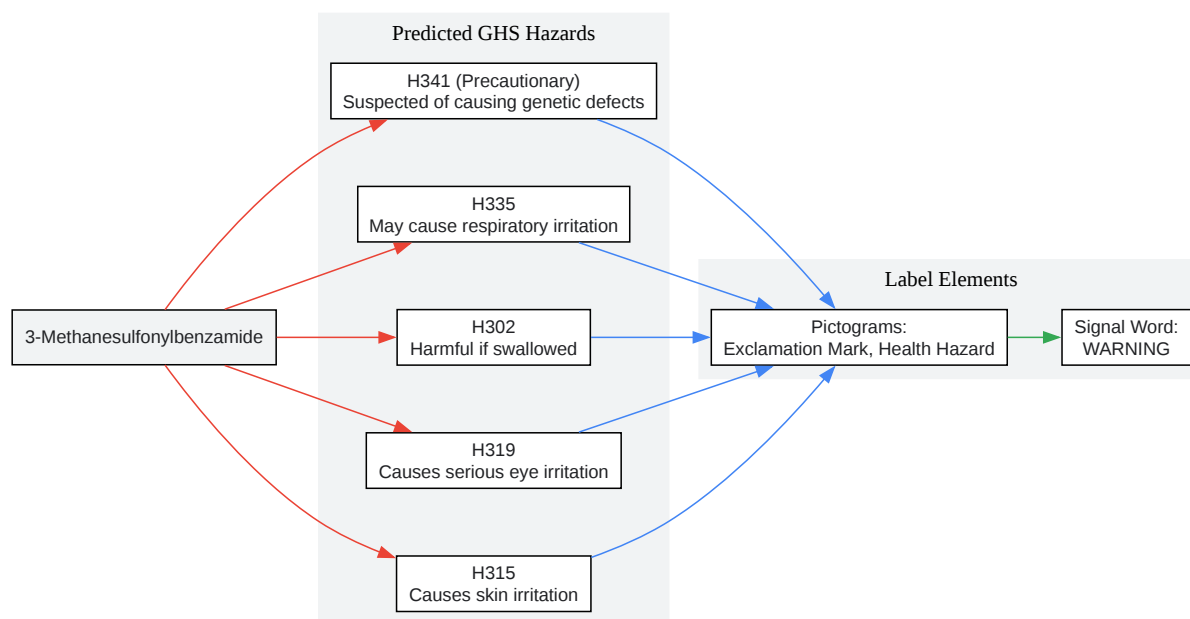
The Globally Harmonized System (GHS) provides a universal framework for chemical hazard communication.[2] Based on the known hazards of its core functional groups—the sulfonamide and the benzamide moieties—a predictive GHS classification for **3-Methanesulfonylbenzamide**

has been established to guide safe handling protocols. The primary anticipated hazards are irritation and potential harm if ingested.

Signal Word: WARNING[1][2]

Pictogram	Hazard Class & Category	Hazard Statement (H-Code)
	Skin Irritation, Category 2	H315: Causes skin irritation.[1] [3][4]
Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation.[1][3][4]	
Acute Toxicity (Oral), Category 4	H302: Harmful if swallowed.[5]	
Specific Target Organ Toxicity - Single Exposure, Category 3	H335: May cause respiratory irritation.[6]	
	Germ Cell Mutagenicity, Category 2 (Precautionary)	H341: Suspected of causing genetic defects.

Causality Note: The H341 classification is included as a precautionary measure based on data for the parent compound, benzamide. While this specific hazard is not confirmed for **3-Methanesulfonylbenzamide**, the potential risk necessitates more stringent handling controls and reinforces the importance of avoiding all routes of exposure.



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Predicted GHS Hazard Profile for **3-Methanesulfonylbenzamide**.

Section 3: Principles of Safe Handling

A proactive approach to safety, grounded in understanding why certain procedures are necessary, is essential. The core principle for handling **3-Methanesulfonylbenzamide** is the strict avoidance of direct contact and aerosol generation due to its irritant nature and potential toxicity.

Engineering Controls: The First Line of Defense The primary objective of engineering controls is to isolate the researcher from the hazardous substance.

- **Chemical Fume Hood:** All weighing and manipulation of solid **3-Methanesulfonylbenzamide** must be conducted inside a certified chemical fume hood. This is critical to prevent the inhalation of fine particulates, which are predicted to cause respiratory tract irritation (H335).
[5]
- **Ventilation:** Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.
- **Proximity of Safety Equipment:** An eyewash station and a safety shower must be readily accessible and tested regularly.[3]

Personal Protective Equipment (PPE): The Last Barrier PPE is not a substitute for robust engineering controls but is essential for protecting against accidental exposure.

- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene, at all times. Change gloves immediately if they become contaminated. The rationale is to prevent direct skin contact, which is expected to cause irritation (H315).[1]
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a significant risk of splashing or dust generation. This protects against serious eye irritation (H319).[1]
- **Body Protection:** A fully fastened lab coat is required. For larger-scale operations, a chemical-resistant apron may be appropriate.
- **Respiratory Protection:** Under normal conditions of use within a fume hood, respiratory protection is not required. If engineering controls fail or for emergency response, a NIOSH-approved respirator with particulate filters would be necessary.

Hygiene Practices

- Wash hands and face thoroughly with soap and water after handling the compound and before leaving the laboratory.[1]
- Do not eat, drink, or smoke in areas where chemicals are handled.[5]
- Contaminated clothing should be removed immediately and washed before reuse.[1]

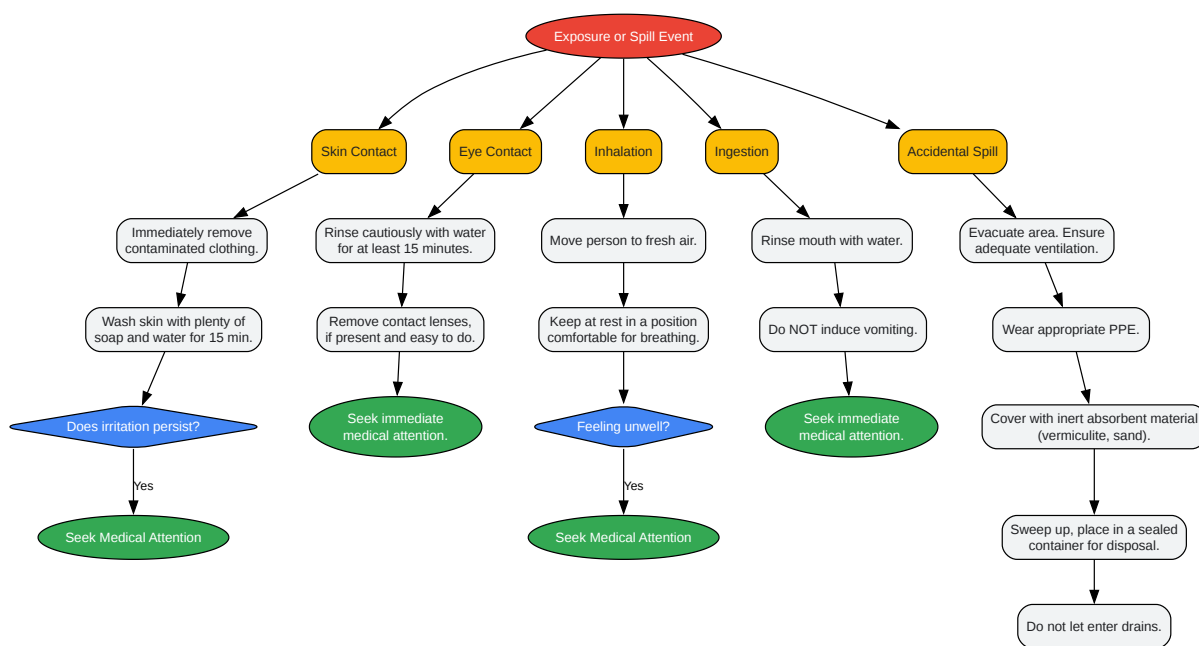
Section 4: Storage and Stability

Proper storage is crucial for maintaining the chemical integrity of **3-Methanesulfonylbenzamide** and preventing hazardous situations.

Parameter	Protocol	Rationale
Conditions	Store in a cool, dry, dark place.	Prevents potential thermal degradation and hydrolysis from atmospheric moisture.[1]
Container	Keep in a tightly closed, properly labeled container.	Prevents contamination and release into the environment. [1]
Incompatibilities	Store away from strong oxidizing agents.	Avoids potential exothermic or hazardous reactions.[1][5]
Stability	The compound is expected to be stable under recommended storage conditions.	Based on typical stability of sulfonamides and benzamides. [5]
Decomposition	Thermal decomposition may produce toxic gases, including carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and sulfur oxides (SO _x).[5]	This is a key consideration for fire-fighting measures and waste disposal.

Section 5: Emergency Protocols and First Aid

Rapid and correct response to an exposure or spill is critical. The following protocols are based on established best practices for chemical irritants.



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Decision workflow for emergency response to exposure or spills.

Step-by-Step First Aid Protocols:

- If on Skin:

- Immediately take off all contaminated clothing.[1]
- Wash the affected area gently with plenty of soap and water for at least 15 minutes.[3][5]
- If skin irritation occurs or persists, get medical advice/attention.[1]
- If in Eyes:
 - Rinse cautiously with water for at least 15 minutes, holding the eyelids open.[1]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[1]
 - Immediately seek medical attention from an ophthalmologist.
- If Inhaled:
 - Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5]
 - If the person feels unwell or breathing is difficult, seek medical attention.[1]
- If Swallowed:
 - Rinse the mouth thoroughly with water.[5]
 - Do NOT induce vomiting.
 - Call a POISON CENTER or doctor/physician immediately.[5]

Section 6: Toxicological Profile

A comprehensive toxicological investigation of **3-Methanesulfonylbenzamide** has not been published. Therefore, the toxicological profile is inferred from its structural components and data from analogous substances.

- Routes of Exposure: The primary routes of occupational exposure are inhalation of dust, skin contact, eye contact, and ingestion.[5]
- Acute Effects:

- Skin/Eye/Respiratory: Based on data from methanesulfonamide and other benzamide derivatives, the compound is predicted to be an irritant to the skin, eyes, and respiratory system.[1][5] Symptoms would include redness, pain, and inflammation.
- Ingestion: Classified as potentially harmful if swallowed (Acute Toxicity Category 4).[5] Ingestion may cause gastrointestinal irritation, nausea, and vomiting.[5]
- Chronic Effects:
 - Data is not available for **3-Methanesulfonylbenzamide**. However, the parent compound, benzamide, is suspected of causing genetic defects (mutagenicity Category 2). This unconfirmed but plausible risk underscores the need to minimize chronic exposure through consistent and proper use of engineering controls and PPE.
- Carcinogenicity: The compound is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[3]

Conclusion

While **3-Methanesulfonylbenzamide** lacks a complete, formally documented safety profile, a responsible and safe handling protocol can be effectively implemented by leveraging data from its structural analogs. The core safety principles are rooted in a clear understanding of its predicted hazards: it should be treated as a skin, eye, and respiratory irritant that is harmful if swallowed, with a potential for long-term health effects. By adhering to the engineering controls, PPE requirements, and emergency procedures outlined in this guide, researchers can confidently and safely work with this compound, ensuring both personal well-being and the integrity of their scientific endeavors.

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